

JAK3 inhibitor cell-based assay BaF3-tel-JAK3 antiproliferative activity

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Compound Focus: JAK3 covalent inhibitor-1

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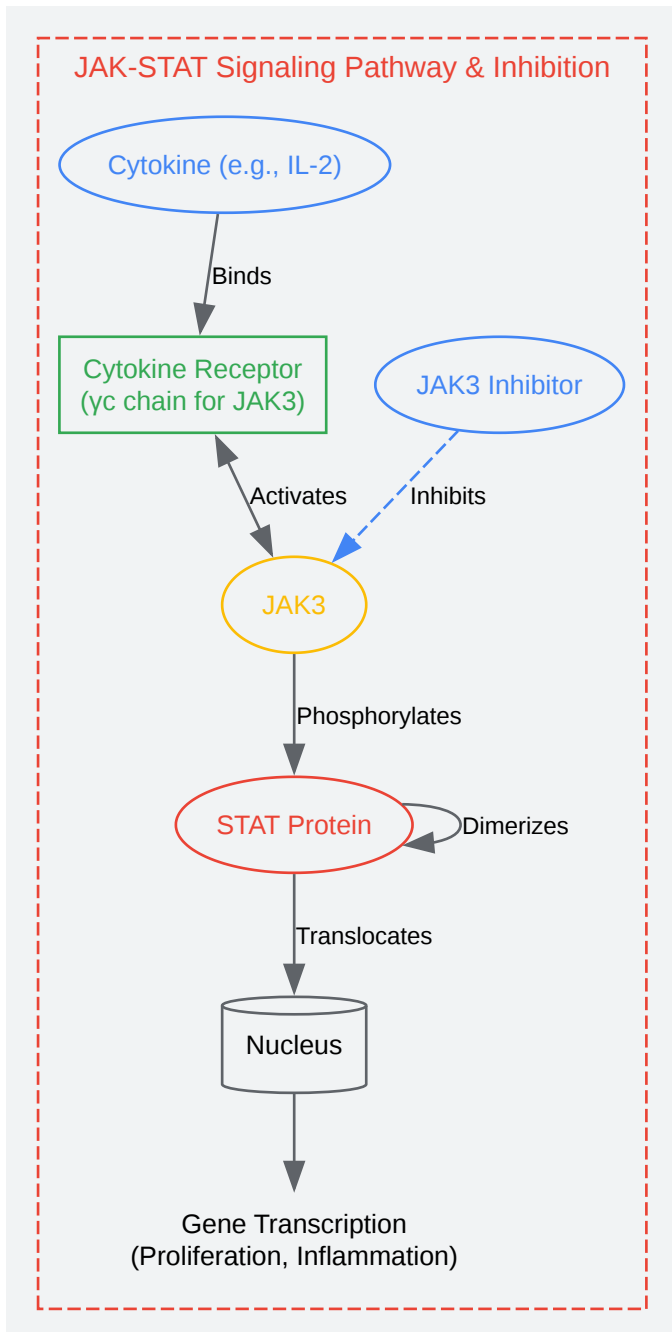
Related Experimental Methods from Search Results

Although the BaF3-tel-JAK3 protocol is unavailable, the search yielded information on other relevant experimental methods that are part of a comprehensive JAK3 inhibitor characterization. The table below summarizes these key assays.

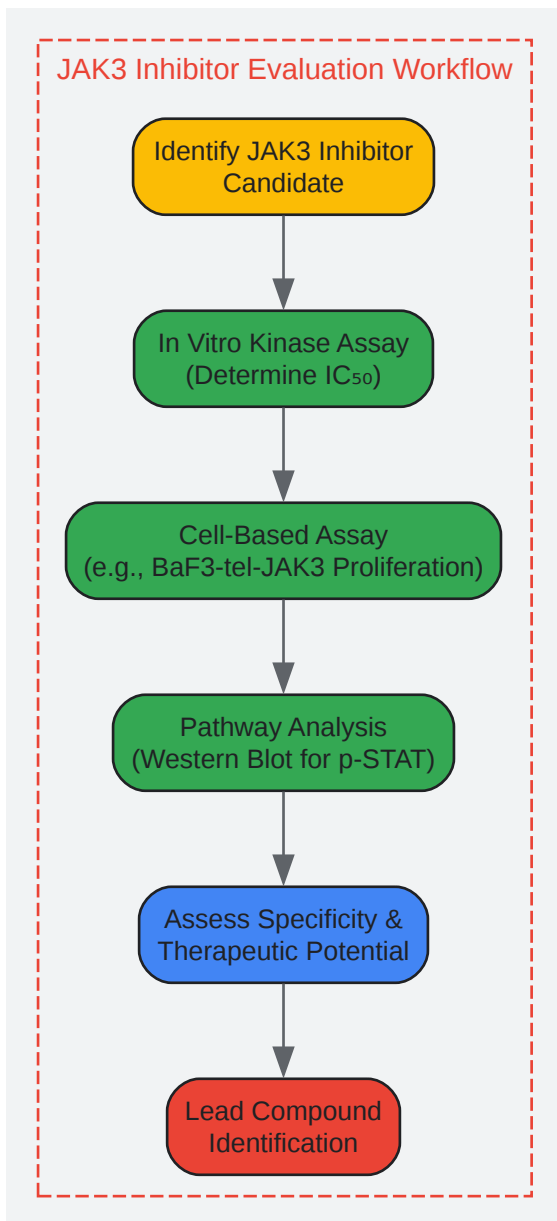
Assay Type	Key Measurement	Example from Literature	Relevance to JAK3 Inhibition
Cell-Free Kinase Assay [1]	Half-maximal inhibitory concentration (IC ₅₀) against purified JAK3 enzyme.	IC ₅₀ of 2.03 nM for MJ04 [1].	Determines compound's direct potency and selectivity against JAK3 isoform [1] [2].
Cell Viability Assay (MTT) [1]	Percentage of cell viability or growth inhibition in cancer cell lines.	IC ₅₀ values determined in A549, HCT-116, PC-3, MCF-7, and Mia PaCa-2 cells [1].	Assesses anti-proliferative effect and cytotoxic potential of the inhibitor in a cellular context.
Western Blotting [1]	Levels of phosphorylated JAK3, STATs, and total proteins.	Detection of reduced phosphorylation of JAK3 and downstream STAT proteins [1].	Confirms on-target engagement by showing inhibition of JAK-STAT pathway signaling in cells.

JAK-STAT Signaling Pathway and Assay Logic

The diagrams below illustrate the JAK-STAT signaling pathway that is targeted by these inhibitors and the logical flow for conducting a comprehensive inhibitor evaluation.



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Suggestions for Locating the Specific Protocol

To find the detailed methodology for the BaF3-tel-JAK3 assay, I suggest you try the following:

- **Search Specialized Databases:** Use **PubMed Central (PMC)** or **Google Scholar** to search for primary research articles. Try queries like "BaF3 JAK3 proliferation assay protocol" or "tel-JAK3 transformation BaF3".

- **Review Foundational Papers:** The BaF3 engineered cell line system is a well-established tool. The specific protocol might be detailed in older methodological papers that first described the "tel-JAK3" construct. Searching for this specific term is key.
- **Consult Manufacturer Resources:** Companies that sell kinase profiling services or recombinant JAK proteins (mentioned in [3]) sometimes provide application notes or technical bulletins that include references to cell-based assay methods.

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References

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